

Essential Guide to the Proper Disposal of PF-739

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Compound of Interest

Compound Name: PF-739

Cat. No.: B610057

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Researchers and laboratory professionals handling **PF-739** are advised to follow stringent disposal protocols to ensure safety and regulatory compliance. As a biologically active AMPK agonist used in research, proper handling and disposal are paramount. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **PF-739** (CAS 1852452-14-2) is not publicly available, established best practices for the disposal of research-grade chemical compounds should be strictly adhered to.

The primary directive for any chemical disposal is to consult your institution's Environmental Health & Safety (EHS) department. Local regulations and institutional protocols are the ultimate authority on waste management. This document provides a general framework for safe handling and disposal based on the compound's known properties.

Step-by-Step Disposal Procedure for PF-739

- **Personal Protective Equipment (PPE):** Before handling **PF-739**, ensure appropriate PPE is worn, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.
- **Waste Segregation:**
 - **Solid Waste:** Dispose of any solid **PF-739** powder, contaminated gloves, weigh boats, or paper towels in a dedicated, clearly labeled hazardous waste container for solid chemical waste. Do not mix with regular trash.
 - **Liquid Waste:** Solutions containing **PF-739** should be collected in a sealed, properly labeled hazardous waste container for liquid chemical waste. Common solvents used with

PF-739, such as DMSO, may have their own specific disposal requirements. Do not pour **PF-739** solutions down the drain.^[1]

- Sharps: Any needles or other sharps contaminated with **PF-739** must be disposed of in a designated sharps container.^[1]
- Waste Labeling: All waste containers must be clearly labeled with the full chemical name "(3R,3aR,6R,6aR)-6-((6-Chloro-5-(4-(1-(hydroxymethyl)cyclopropyl)phenyl)-1H-benzo[d]imidazol-2-yl)oxy)hexahydrofuro[3,2-b]furan-3-ol", the common name "**PF-739**", and the CAS number "1852452-14-2". Also, indicate the major components of any solutions (e.g., "**PF-739** in DMSO").
- Storage of Waste: Store waste containers in a designated, secure area, away from incompatible materials, until they are collected by your institution's EHS personnel.
- Decontamination: Decontaminate any surfaces or equipment that have come into contact with **PF-739** using an appropriate solvent or cleaning agent as determined by your laboratory's standard operating procedures.
- EHS Collection: Arrange for the collection of the hazardous waste through your institution's EHS department.

Chemical and Physical Properties of PF-739

The following table summarizes the known properties of **PF-739**. This information is crucial for a preliminary assessment, but it is not a substitute for a complete Safety Data Sheet.

Property	Value	Source
CAS Number	1852452-14-2	[2][3]
Chemical Formula	C23H23ClN2O5	[2][3]
Molecular Weight	442.89 g/mol	[2]
Appearance	Not specified (likely a solid)	
Solubility	Soluble in DMSO	[4]
Storage Temperature	0-4°C (short term), -20°C (long term)	[2][3]
Hazard Classification	Shipped as non-hazardous chemical	[2]
Toxicity Data	Not publicly available	
Ecotoxicity Data	Not publicly available	

Experimental Protocol: Waste Characterization for Disposal

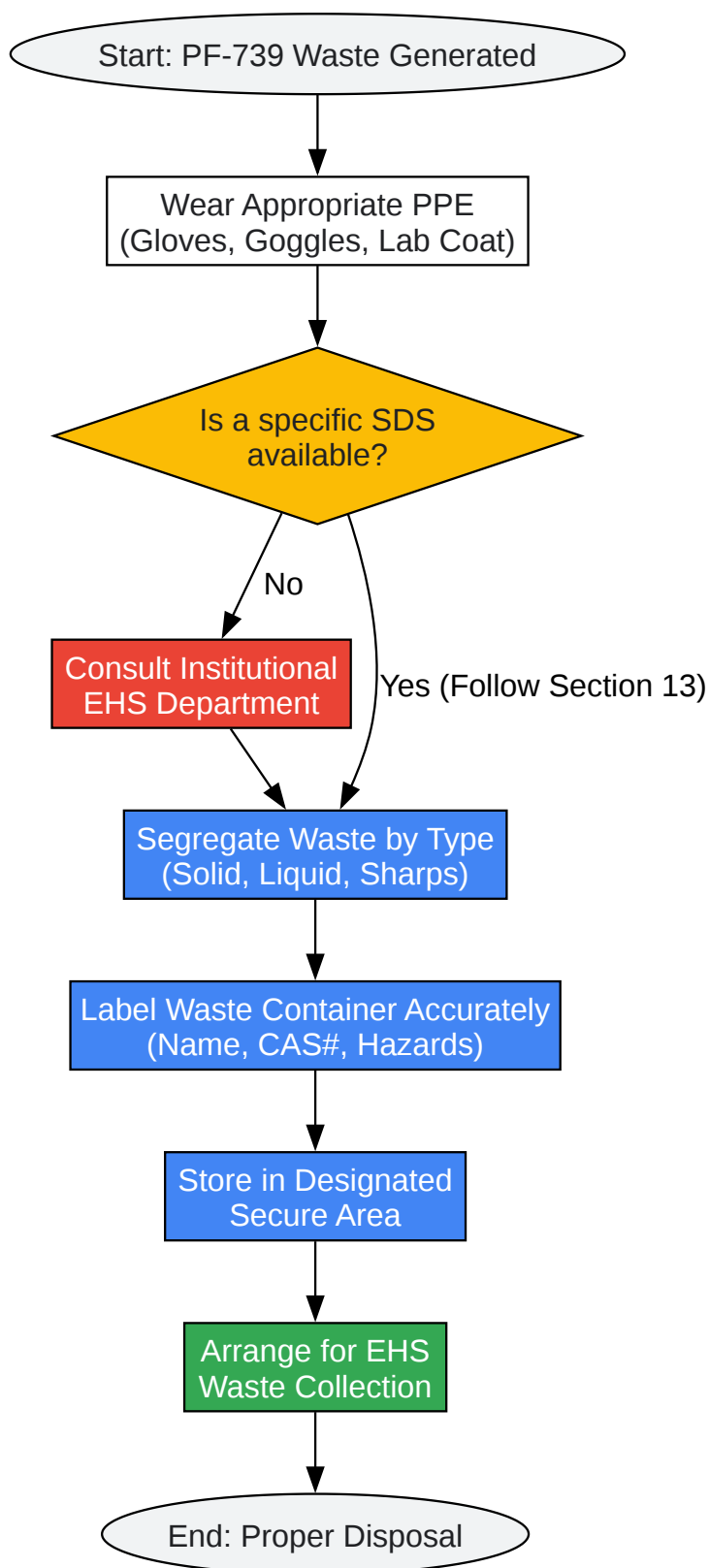
When a complete SDS is unavailable, a basic waste characterization may be required by your EHS department. The following is a general protocol for preparing a waste sample for EHS assessment.

- Objective: To provide a representative sample of the chemical waste stream to the EHS department for analysis and determination of the appropriate disposal route.
- Materials:
 - Properly labeled waste collection container (as described above).
 - Secondary containment tray.
 - Appropriate PPE.
 - Waste inventory sheet.

- Methodology:
 1. Collect all waste materials (solid and liquid) in their respective, segregated, and labeled containers.
 2. For liquid waste, ensure the container is sealed to prevent evaporation or spills. Do not mix different liquid waste streams.
 3. For solid waste, ensure the container is sealed.
 4. Complete a hazardous waste inventory sheet for each container. This form is typically provided by your EHS department.
 5. The sheet should include:
 - The full chemical name and CAS number of all components.
 - The estimated concentration or percentage of each component.
 - The total volume or mass of the waste.
 - The date of accumulation.
 - The laboratory and principal investigator's contact information.
 6. Store the sealed and labeled container in a designated satellite accumulation area.
 7. Contact EHS to schedule a pickup and provide them with the inventory sheet. EHS will then use this information to profile the waste for transport and final disposal at a licensed facility.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of a research chemical like **PF-739**.



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Caption: Decision workflow for **PF-739** disposal.

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